

Technical Support Center: Enhancing FAPbI3 Solar Cell Efficiency with Thiocyanate Additives

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *Formamidine Thiocyanate*

CAS No.: *1821033-48-0*

Cat. No.: *B1497028*

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Welcome to the technical support center for the application of thiocyanate-based additives in formamidinium lead iodide (FAPbI3) perovskite solar cells. This guide is designed for researchers and scientists aiming to improve the efficiency and stability of their devices. Here, we address common experimental challenges and provide in-depth, field-proven insights to streamline your research and development efforts.

FAQs: Understanding the Role of Thiocyanate

This section addresses fundamental questions regarding the use of thiocyanate (SCN⁻) in FAPbI3 solar cells.

Q1: What is the primary function of adding thiocyanate to FAPbI3 perovskite precursors?

A1: The primary function of thiocyanate is to stabilize the desired black, photoactive cubic α -phase of FAPbI3 at room temperature.[1] FAPbI3 has a tendency to transition into a yellow, non-perovskite hexagonal δ -phase, which is detrimental to solar cell performance.[2] Thiocyanate ions help suppress the formation of this undesirable yellow phase, promoting better crystallinity and film quality.[2]

Q2: How does thiocyanate mechanistically stabilize the α -phase and improve film quality?

A2: Thiocyanate, a pseudohalide, plays multiple roles in the perovskite crystallization process. The SCN^- anion can:

- Promote α -phase formation: SCN^- ions are believed to facilitate the conversion of the yellow δ -phase to the black α -phase, even at lower temperatures than typically required.[3][4]
- Increase grain size: Additives like lead thiocyanate $[\text{Pb}(\text{SCN})_2]$ have been shown to significantly enlarge the grain size of the perovskite film.[5] This reduces the density of grain boundaries, which are known sites for charge recombination.
- Passivate defects: Thiocyanate can help to passivate defects within the perovskite crystal lattice, such as iodide vacancies, which act as traps for charge carriers and limit device performance.[6]
- Control crystallization kinetics: The strong interaction between Pb^{2+} and SCN^- can modulate the crystallization process, leading to more uniform and higher-quality films.[2]

Q3: What are the common thiocyanate-containing additives used in FAPbI₃ solar cells?

A3: Several thiocyanate compounds are utilized, with the most common being:

- Ammonium Thiocyanate (NH_4SCN): Widely used in both one-step and two-step solution processing methods to improve film quality and moisture stability.[2][7]
- Lead (II) Thiocyanate ($\text{Pb}(\text{SCN})_2$): Often employed to enlarge grain sizes and enhance the open-circuit voltage (V_{oc}) and fill factor (FF) of the solar cells.[5]
- Methylammonium Thiocyanate (MASCN): Can be used in vapor treatment processes to convert δ -FAPbI₃ films to the α -phase.[3][4]

Q4: Is there an optimal concentration for thiocyanate additives?

A4: Yes, the concentration of the thiocyanate additive is a critical parameter. The optimal amount can vary depending on the specific compound used, the fabrication method (one-step vs. two-step), and the desired film characteristics. For instance, studies have shown optimal

concentrations ranging from 0.5 mol% for $\text{Pb}(\text{SCN})_2$ to 30-40 mol% for NH_4SCN .^{[2][7]}

Exceeding the optimal concentration can lead to the formation of undesirable byproducts and negatively impact device performance.^[5]

Troubleshooting Guide

This section provides solutions to specific problems you may encounter during your experiments with thiocyanate-enhanced FAPbI₃ solar cells.

Problem	Potential Cause(s)	Recommended Solution(s)
Persistent yellow δ -phase in the perovskite film after annealing.	<ol style="list-style-type: none"> 1. Insufficient thiocyanate concentration. 2. Inadequate annealing temperature or duration. 3. High humidity during film formation. 	<ol style="list-style-type: none"> 1. Gradually increase the molar ratio of the thiocyanate additive in the precursor solution.^[2] 2. Optimize the annealing process. For FAPbI₃, temperatures around 150-170°C are common.^[7] Ensure sufficient annealing time for the phase transition to complete. 3. Fabricate films in a controlled, low-humidity environment (e.g., a nitrogen-filled glovebox).
Small grain size and high density of grain boundaries.	<ol style="list-style-type: none"> 1. Sub-optimal thiocyanate additive or concentration. 2. Rapid crystallization of the perovskite film. 	<ol style="list-style-type: none"> 1. Consider using Pb(SCN)₂ as an additive, which is known to promote grain growth.^[5] 2. Employ solvent annealing or introduce additives that retard crystal growth to allow for the formation of larger grains.^[5]
Poor device performance (low Voc and FF) despite a good-looking film.	<ol style="list-style-type: none"> 1. Presence of defects and trap states. 2. Non-ideal energy level alignment. 3. Excessive residual PbI₂. 	<ol style="list-style-type: none"> 1. Ensure the optimal concentration of thiocyanate is used for defect passivation.^[6] 2. Characterize the energy levels of your layers to ensure proper charge extraction. 3. While a small amount of PbI₂ can be beneficial, excess amounts are detrimental.^[5] Adjust the stoichiometry of your precursors or the concentration of your thiocyanate additive to minimize excess PbI₂.

Hysteresis in the J-V curve.	1. Ion migration within the perovskite layer.2. High trap density at the interfaces.	1. Thiocyanate additives can help reduce hysteresis by passivating defects that facilitate ion migration.[6]2. Focus on interfacial engineering, such as using appropriate charge transport layers and ensuring clean interfaces.
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Poor long-term stability and degradation in ambient conditions.	1. Incomplete conversion to the stable α -phase.2. Susceptibility to moisture.	1. Confirm the phase purity of your FAPbI ₃ film using techniques like X-ray diffraction (XRD).2. The addition of thiocyanate has been shown to enhance moisture stability.[2] Encapsulation of the final device is also crucial for long-term stability.
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Experimental Protocols

Here, we provide a generalized, step-by-step methodology for the fabrication of FAPbI₃ solar cells using a one-step solution process with a thiocyanate additive.

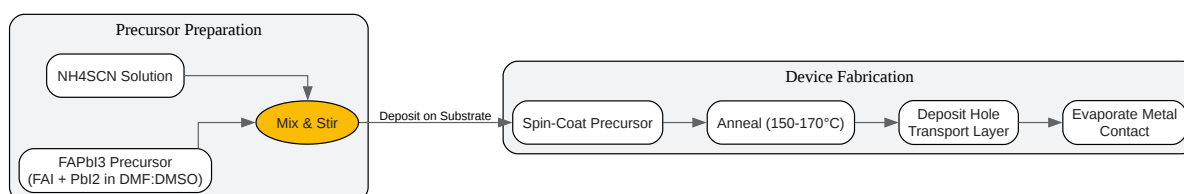
Protocol 1: One-Step FAPbI₃ Perovskite Film Deposition with NH₄SCN Additive

- Precursor Solution Preparation:
 - Prepare a stock solution of FAPbI₃ by dissolving formamidinium iodide (FAI) and lead (II) iodide (PbI₂) in a 1:1 molar ratio in a solvent mixture of DMF and DMSO.
 - In a separate vial, prepare a stock solution of ammonium thiocyanate (NH₄SCN) in the same solvent mixture.

- Add the desired molar percentage of the NH_4SCN solution to the FAPbI_3 precursor solution. A common starting point is 30 mol%.^[2]
- Stir the final solution at room temperature for at least one hour before use.
- Substrate Preparation:
 - Clean patterned ITO or FTO-coated glass substrates sequentially with detergent, deionized water, acetone, and isopropanol in an ultrasonic bath.
 - Dry the substrates with a nitrogen gun and treat with UV-Ozone for 15 minutes.
 - Deposit an electron transport layer (e.g., SnO_2) onto the cleaned substrates and anneal according to established protocols.
- Perovskite Film Deposition:
 - Transfer the substrates into a nitrogen-filled glovebox.
 - Spin-coat the prepared precursor solution onto the substrates. A typical two-step spin-coating program might be 1000 rpm for 10 seconds followed by 4000 rpm for 30 seconds.
 - During the second step of spin-coating, dispense an anti-solvent (e.g., chlorobenzene) onto the spinning substrate to induce rapid crystallization.
- Annealing:
 - Immediately transfer the coated substrates onto a hotplate and anneal at 150-170°C for 10-15 minutes.^[7]
- Device Completion:
 - After the perovskite film has cooled to room temperature, deposit a hole transport layer (e.g., Spiro-OMeTAD).
 - Finally, thermally evaporate a metal back contact (e.g., gold or silver) to complete the device.

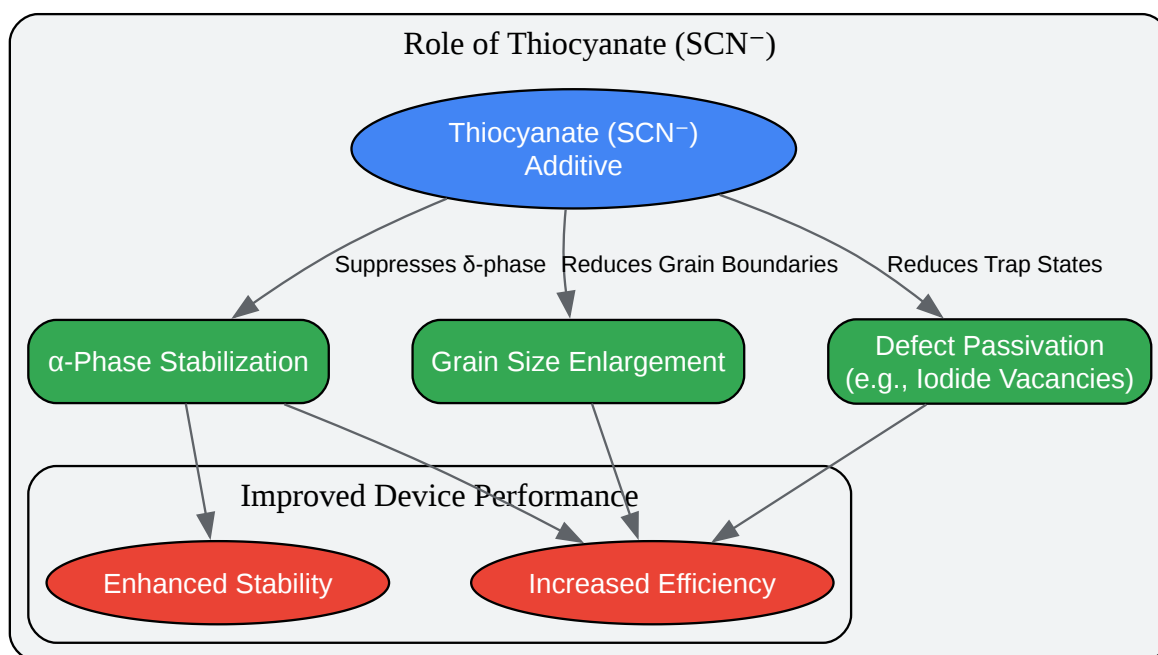
Visualizing the Workflow and Mechanism

To better understand the experimental process and the underlying scientific principles, the following diagrams illustrate the key concepts.



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Caption: Experimental workflow for fabricating FAPbI₃ solar cells with an NH₄SCN additive.



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Caption: Mechanism of thiocyanate in enhancing FAPbI₃ solar cell performance.

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- To cite this document: BenchChem. [Technical Support Center: Enhancing FAPbI₃ Solar Cell Efficiency with Thiocyanate Additives]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1497028/docs#technical-support-center-enhancing-fapbi3-solar-cell-efficiency-with-thiocyanate-additives\]](https://www.benchchem.com/product/b1497028/docs#technical-support-center-enhancing-fapbi3-solar-cell-efficiency-with-thiocyanate-additives)

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